

Application Notes and Protocols for Assessing ML471 Activity on Gametocytes

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Compound of Interest

Compound Name: **ML471**

Cat. No.: **B15562556**

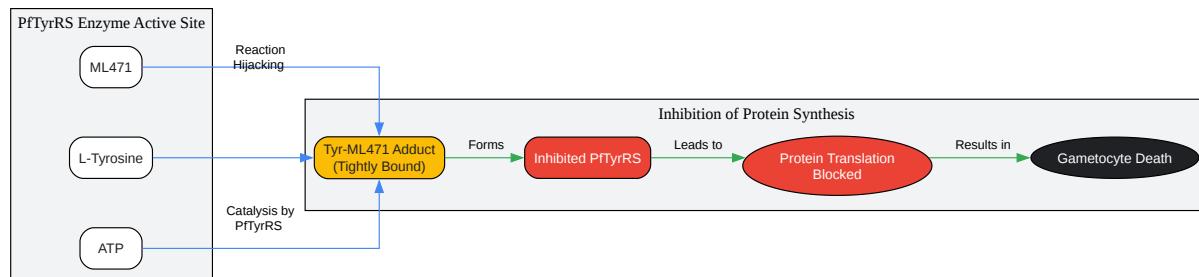
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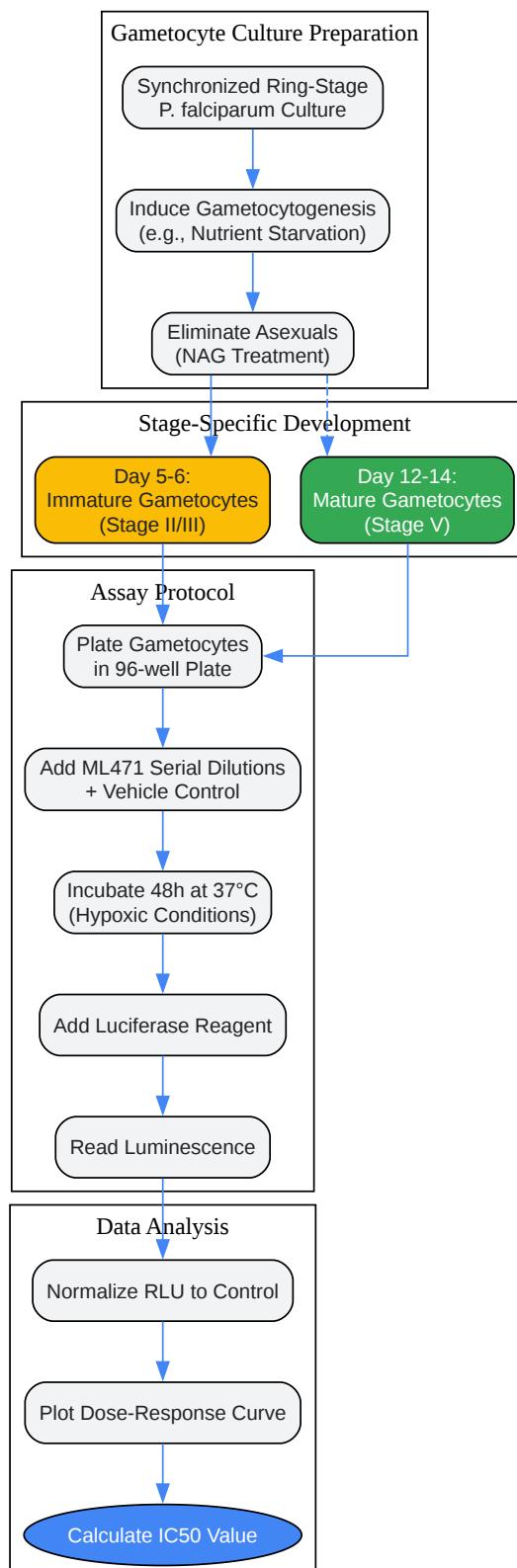
Introduction

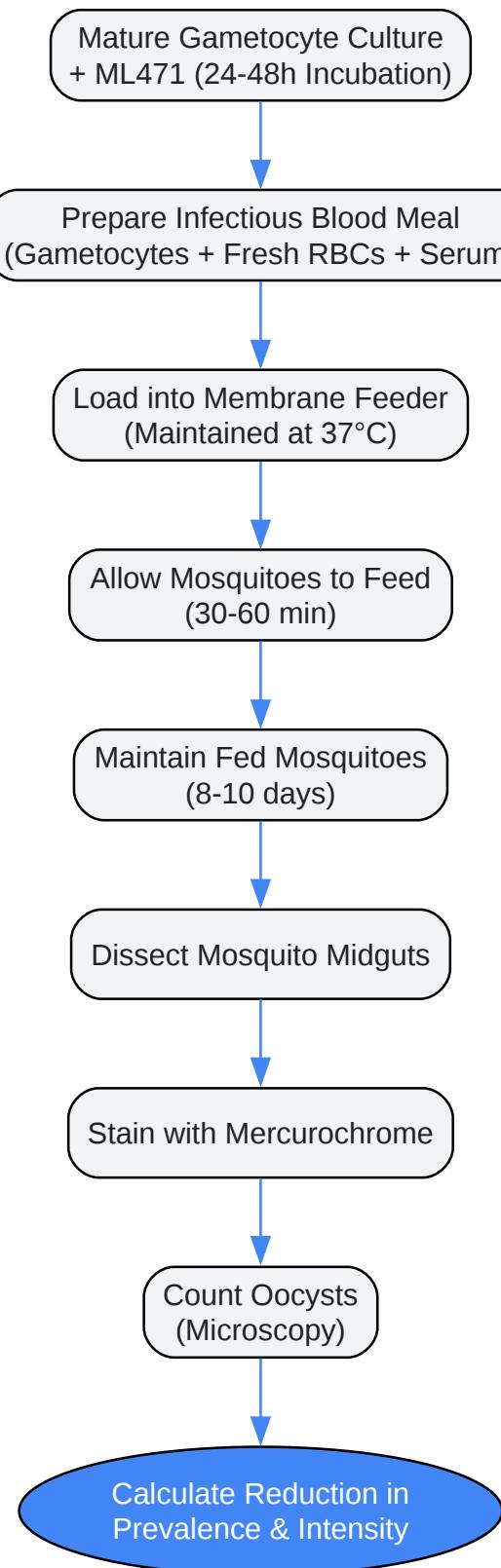
ML471 is a potent antimalarial compound that exhibits significant activity against multiple life stages of *Plasmodium falciparum*, including the sexual stage gametocytes responsible for transmission from human to mosquito.^{[1][2][3][4][5]} Understanding the efficacy of compounds like **ML471** against gametocytes is crucial for the development of transmission-blocking drugs, a key strategy in malaria eradication efforts. These application notes provide detailed methodologies for assessing the gametocytocidal activity of **ML471**.

Mechanism of Action

ML471 functions as a reaction hijacking inhibitor of the *P. falciparum* cytoplasmic tyrosine tRNA synthetase (PfTyrRS).^{[1][2][5][6]} The PfTyrRS enzyme mistakenly recognizes **ML471** as a substrate and catalyzes its conjugation to tyrosine. This forms a stable and tightly-bound Tyr-**ML471** adduct that inhibits the enzyme's normal function, leading to the cessation of protein synthesis and subsequent parasite death.^{[1][2][6]}





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References

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